

A Comprehensive Technical Guide to the Physicochemical Properties of 3-Diethylaminophenol

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This technical guide provides an in-depth analysis of the melting and boiling points of **3-diethylaminophenol**, a crucial chemical intermediate in the synthesis of various dyes and pharmaceutical compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physicochemical Data

The accurate determination of melting and boiling points is fundamental to verifying the purity and identity of a chemical substance. Below is a summary of the reported physical properties for **3-diethylaminophenol**.

Property	Value	Conditions
Melting Point	69 - 78 °C	Atmospheric Pressure
Boiling Point	276 - 280 °C	760 mmHg
Boiling Point	170 °C	15 mmHg

Note: The reported values for the melting point exhibit a range, which can be attributed to variations in experimental conditions and sample purity.[1][2]



Experimental Protocols for Determination of Physicochemical Properties

Accurate and reproducible experimental methods are paramount for the determination of physical constants. The following sections detail the standard laboratory protocols for measuring the melting and boiling points of a solid compound like **3-diethylaminophenol**.

Melting Point Determination: Capillary Method

The capillary method is a widely accepted and straightforward technique for determining the melting point of a crystalline solid.[3][4]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- · Capillary tubes (sealed at one end)
- Thermometer
- Sample of **3-diethylaminophenol** (finely powdered and dry)

Procedure:

- A small amount of the finely powdered 3-diethylaminophenol is introduced into the open end of a capillary tube.
- The tube is tapped gently to pack the sample into the sealed end, forming a compact column of 2-3 mm in height.[5]
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[1]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.



- The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.
- For a pure substance, the melting range should be narrow, typically within 1-2 °C.[1] A broad melting range often indicates the presence of impurities.[2][5]

Boiling Point Determination: Distillation Method

For an accurate determination of the atmospheric boiling point, a simple distillation method is employed.[6]

Apparatus:

- Distillation flask
- Condenser
- · Receiving flask
- Thermometer and adapter
- · Heating mantle
- Boiling chips
- Sample of 3-diethylaminophenol

Procedure:

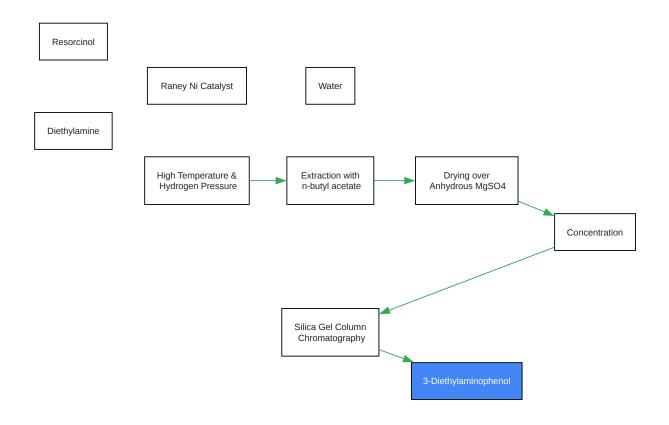
- The distillation flask is charged with a sample of 3-diethylaminophenol and a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The heating mantle is turned on, and the liquid is brought to a gentle boil.
- As the vapor rises and surrounds the thermometer bulb, the temperature will stabilize.



• The constant temperature observed during the collection of the distillate is recorded as the boiling point of the liquid.[6]

Synthesis Workflow of 3-Diethylaminophenol

3-Diethylaminophenol is a key intermediate in the synthesis of various compounds, including rhodamine and coumarin-based fluorescent dyes.[7] Understanding its synthesis is crucial for its application in drug development and materials science.



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Caption: Synthesis workflow for **3-diethylaminophenol** from resorcinol and diethylamine.



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